

An In-depth Technical Guide to 4-Methoxy-N-methylaniline

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Compound of Interest

Compound Name: 4-Methoxy-N-methylaniline

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This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **4-Methoxy-N-methylaniline**, a significant chemical intermediate in various research and industrial applications. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science.

Molecular Structure and Identification

4-Methoxy-N-methylaniline, also known as N-Methyl-p-anisidine, is an organic compound featuring a methoxy group (-OCH₃) and a methylamino group (-NHCH₃) attached to a benzene ring at the para (1,4) positions.^[1] Its structure is confirmed by various spectroscopic methods.

The key identifiers for this compound are:

- IUPAC Name: **4-methoxy-N-methylaniline**^{[1][2]}
- CAS Number: 5961-59-1^{[1][2][3][4]}
- Molecular Formula: C₈H₁₁NO^{[1][2][4]}
- Molecular Weight: 137.18 g/mol ^{[1][3][4][5]}

Physicochemical Properties

The following table summarizes the key physicochemical properties of **4-Methoxy-N-methylaniline**.

Property	Value	Reference
Appearance	Beige solid	[1]
Melting Point	33-36 °C	[1] [3] [6]
Boiling Point	135-136 °C at 19 mmHg	[1] [3] [7]
Flash Point	110 °C (closed cup)	[3] [5]
SMILES	CNC1=CC=C(OC)C=C1	[1] [2]
InChI Key	JFXDIXYFXDOZIT- UHFFFAOYSA-N	[1] [3]

Synthesis Protocols

The synthesis of **4-Methoxy-N-methylaniline** can be achieved through several routes. A common and effective method is the reductive N-methylation of p-anisidine (4-methoxyaniline).

Reductive Amination using Formaldehyde and Catalytic Hydrogenation

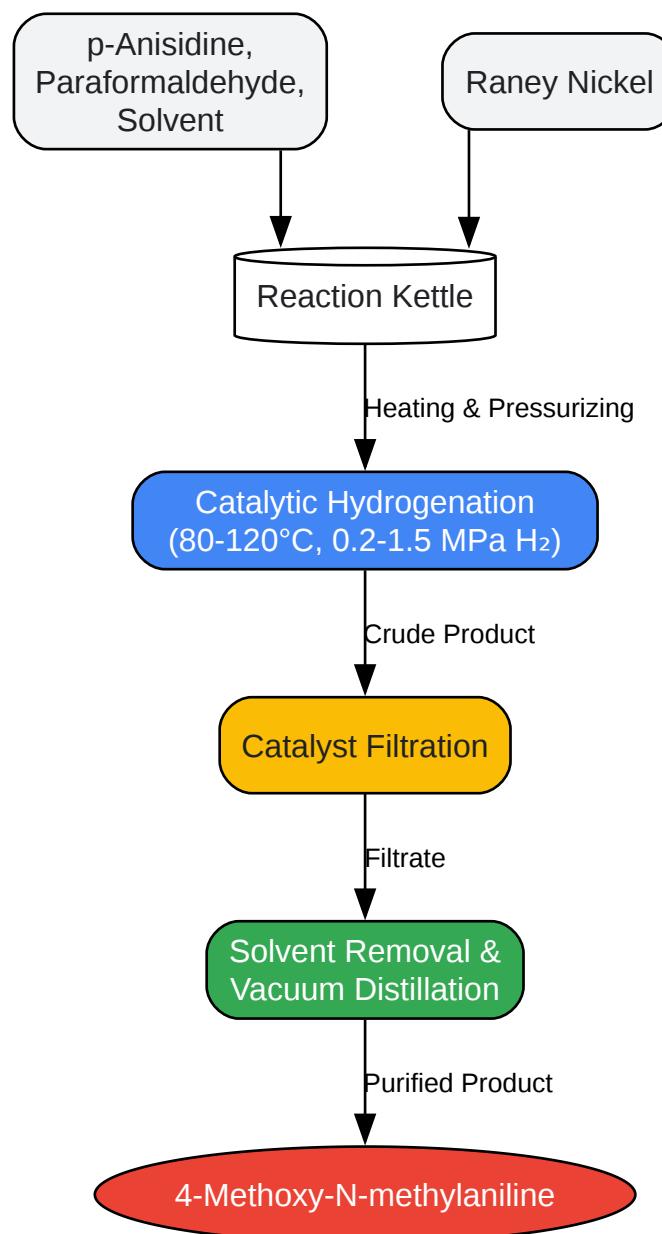
This industrial-scale method involves the reaction of p-anisidine with paraformaldehyde in the presence of a catalyst and hydrogen gas.

Experimental Protocol:

- **Reactor Charging:** In a suitable reaction kettle, charge p-anisidine, a solvent (e.g., N,N-dimethylformamide), and paraformaldehyde.[\[8\]](#)
- **Catalyst Addition:** Add Raney nickel as the catalyst.[\[8\]](#)
- **Inerting the System:** Purge the reactor system with nitrogen gas three times, followed by three purges with hydrogen gas.[\[8\]](#)
- **Reaction Conditions:** Gradually heat the reaction mixture to a temperature of 80-120°C. Pressurize the reactor with hydrogen gas to 0.2-1.5 MPa.[\[8\]](#)

- Reaction Monitoring: Maintain the reaction for 1-10 hours until the consumption of hydrogen ceases, indicating the completion of the reaction.[8]
- Work-up and Purification: After cooling and depressurizing the reactor, the catalyst is filtered off. The solvent is removed by distillation, and the crude product is purified by vacuum distillation to yield N-methyl-4-methoxyaniline.[8]

The following diagram illustrates the general workflow for the synthesis of **4-Methoxy-N-methylaniline**.



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Synthesis Workflow for 4-Methoxy-N-methylaniline

Applications in Research and Development

4-Methoxy-N-methylaniline serves as a versatile building block in organic synthesis. It is utilized in the development of:

- Pharmaceuticals: It is a precursor in the synthesis of ligands for the peripheral benzodiazepine receptor, which are of interest in drug discovery.[5]
- Asymmetric Catalysis: It has been used to study the additive effects of amines in the asymmetric hydrogenation of quinoxalines catalyzed by chiral iridium complexes.
- Materials Science: Due to its aromatic structure, it has potential applications as a precursor in the synthesis of polymers, dyes, and pigments.[1]

Safety and Handling

4-Methoxy-N-methylaniline is considered moderately toxic and may cause irritation upon contact with skin and eyes or upon inhalation.[1] It is a combustible solid.[3][5] Appropriate personal protective equipment, including gloves, safety goggles, and a dust mask, should be worn when handling this chemical.[3] It should be stored in a dark place under an inert atmosphere at room temperature.[9]

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